

Independent Verification of VU0463841 Activity: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: VU0463841
CAS No.: 1439095-16-5
Cat. No.: B611756

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This guide provides a framework for the independent verification of the pharmacological activity of **VU0463841**, a compound reported to possess activity at muscarinic acetylcholine receptors. In the spirit of scientific rigor, we will not only outline the necessary experimental protocols but also place the activity of **VU0463841** in the context of other well-characterized M1 muscarinic receptor positive allosteric modulators (PAMs). A surprising finding from initial data mining suggests that **VU0463841** may exhibit a dual activity profile, a facet we will explore in our comparative analysis.

This document is intended for researchers, scientists, and drug development professionals actively engaged in the study of muscarinic receptor modulators. We will delve into the causality behind experimental choices, emphasizing self-validating systems to ensure the trustworthiness of your findings.

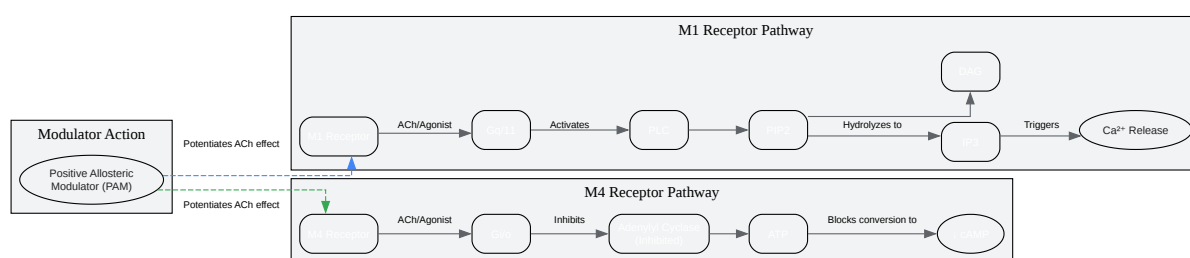
The M1 and M4 Muscarinic Receptor Signaling Pathways

The M1 and M4 muscarinic acetylcholine receptors are both G-protein coupled receptors (GPCRs) that are highly expressed in the central nervous system and are key targets for

cognitive and neuropsychiatric disorders. However, they couple to different G-proteins and initiate distinct downstream signaling cascades. Understanding these pathways is fundamental to interpreting the functional data of any modulator.

Activation of the M1 receptor, which couples to Gq/11 proteins, stimulates phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of calcium from intracellular stores, a signal that can be readily measured in cell-based assays.

Conversely, the M4 receptor couples to Gi/o proteins, which inhibit adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels.



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Figure 1: M1 and M4 Muscarinic Receptor Signaling Pathways.

Experimental Design: A Strategy for Independent Verification

Our experimental approach is designed to first confirm the reported activity of **VU0463841** and then to thoroughly characterize its pharmacological profile in comparison to established M1 PAMs. The choice of assays is critical for generating a comprehensive and reliable dataset.

Primary Functional Assay: Calcium Mobilization

A calcium mobilization assay is the most direct method to assess the functional consequence of M1 receptor activation. We will use this assay to determine if **VU0463841** acts as a positive allosteric modulator, an agonist, or both (an ago-PAM).

Rationale for Controls and Comparators:

- **VU0463841**: The compound of interest.
- BQCA (Benzylquinolone carboxylic acid): A well-characterized, potent M1 ago-PAM. It will serve as a positive control for both PAM and agonist activity at the M1 receptor.
- VU0453595: A "pure" M1 PAM with minimal intrinsic agonist activity. This compound is crucial for distinguishing between ago-PAM and pure PAM profiles.
- Acetylcholine (ACh): The endogenous agonist, used to establish a baseline dose-response curve.

Secondary Assay: Radioligand Binding

A radioligand binding assay will be employed to determine the binding affinity of **VU0463841** to the M1 and M4 receptors and to assess its selectivity against other muscarinic receptor subtypes (M2, M3, and M5).

Rationale:

This assay will help to confirm a direct interaction with the target receptors and provide a quantitative measure of selectivity, a critical parameter for any therapeutic candidate.

Experimental Protocols

The following are detailed, step-by-step methodologies for the key experiments.

Protocol 1: Calcium Mobilization Assay

This protocol is designed to measure intracellular calcium flux in response to receptor activation.

Materials:

- CHO-K1 cells stably expressing the human M1 or M4 muscarinic receptor.
- Assay buffer: Hanks' Balanced Salt Solution (HBSS) with 20 mM HEPES, pH 7.4.
- Calcium-sensitive dye (e.g., Fluo-8 AM).
- Probenecid.
- 96- or 384-well black-walled, clear-bottom microplates.
- A fluorescence plate reader with automated liquid handling (e.g., FLIPR or FlexStation).

Procedure:

- Cell Plating: Seed the M1 or M4 expressing CHO-K1 cells into microplates at an appropriate density to achieve a confluent monolayer on the day of the assay. Incubate overnight at 37°C in a 5% CO₂ incubator.
- Dye Loading: Prepare a loading buffer containing the calcium-sensitive dye and probenecid in assay buffer. Remove the cell culture medium and add the loading buffer to each well. Incubate for 1 hour at 37°C.
- Compound Preparation: Prepare serial dilutions of **VU0463841**, BQCA, VU0453595, and acetylcholine in assay buffer.
- Assay Execution:
 - Agonist Mode: To determine agonist activity, add the serially diluted test compounds directly to the cells and measure the fluorescence signal over time.
 - PAM Mode: To determine PAM activity, add the serially diluted test compounds to the cells, followed by a fixed concentration of acetylcholine (typically an EC₂₀ concentration, which is the concentration that gives 20% of the maximal response). Measure the fluorescence signal over time.

- **Data Analysis:** The change in fluorescence intensity is proportional to the intracellular calcium concentration. For agonist activity, calculate the EC50 value. For PAM activity, calculate the EC50 value for the potentiation of the acetylcholine response.

Protocol 2: Radioligand Binding Assay

This protocol measures the ability of a test compound to displace a radiolabeled ligand from the receptor.

Materials:

- Cell membranes prepared from cells expressing the human M1, M2, M3, M4, or M5 muscarinic receptors.
- Radioligand: [3H]-N-methylscopolamine ([3H]-NMS), a non-selective muscarinic antagonist.
- Assay buffer: 50 mM Tris-HCl, pH 7.4.
- Non-specific binding control: Atropine (10 μ M).
- 96-well filter plates (GF/C).
- Scintillation fluid and a scintillation counter.

Procedure:

- **Assay Setup:** In a 96-well plate, combine the cell membranes, [3H]-NMS (at a concentration near its Kd), and serially diluted test compound or atropine.
- **Incubation:** Incubate the plate at room temperature for 2 hours with gentle shaking to allow the binding to reach equilibrium.
- **Filtration:** Rapidly filter the contents of each well through the GF/C filter plate using a cell harvester. This separates the membrane-bound radioligand from the free radioligand.
- **Washing:** Wash the filters multiple times with ice-cold assay buffer to remove any unbound radioligand.

- Quantification: Add scintillation fluid to each filter and measure the radioactivity using a scintillation counter.
- Data Analysis: The amount of radioactivity is proportional to the amount of bound radioligand. Calculate the IC50 value for the displacement of [3H]-NMS by the test compound. The Ki (inhibitory constant) can then be calculated using the Cheng-Prusoff equation.

Data Comparison

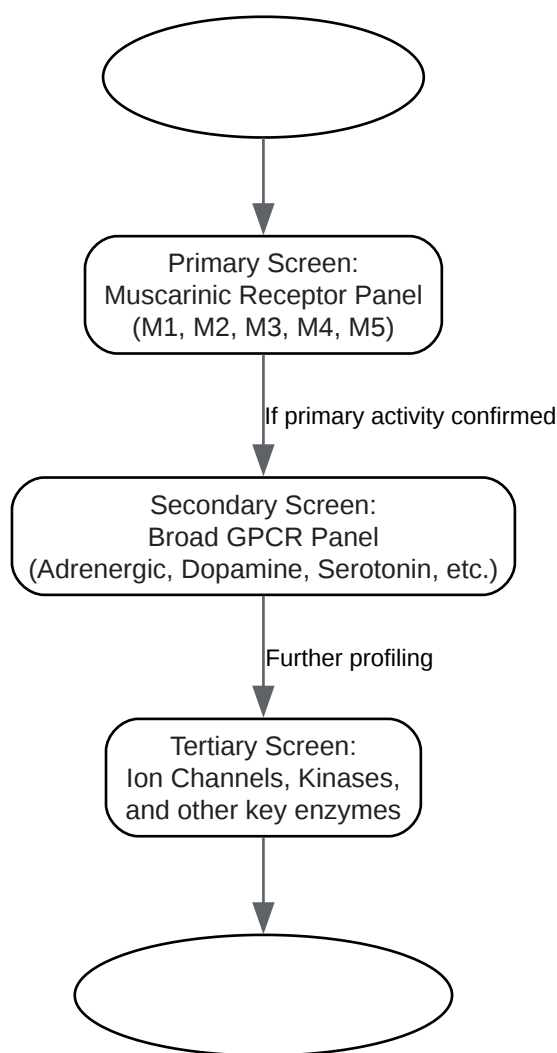
The following table summarizes the reported pharmacological data for **VU0463841** and the selected comparator M1 PAMs.

Compound	Target(s)	EC50 (PAM activity)	Agonist Activity (Emax)	Selectivity	Reference
VU0463841	M1/M4	1.1 μ M (M1), 1.1 μ M (M4)	90% (M1), 100% (M4)	Not reported	Patent Data
BQCA	M1	~270 nM	Yes (ago-PAM)	Highly selective for M1 over M2-M5.[1]	[1]
VU0453595	M1	~2.1 μ M	Minimal (pure PAM)	Selective for M1.[2]	[2]
PF-06764427	M1	~30 nM	Yes (ago-PAM)	Highly selective for M1.	[3]
MK-7622	M1	~16 nM	Yes (ago-PAM)	Highly selective for M1.[3]	[3]
VU319	M1	~492 nM	Minimal (pure PAM)	Highly selective for M1.	[4]

Off-Target Activity: A Critical Consideration

The potential for off-target activity is a critical aspect of drug development. For M1 PAMs, cholinergic side effects, such as salivation, lacrimation, urination, and defecation (SLUD), are a primary concern and are often mediated by activity at other muscarinic receptor subtypes.[5] The initial data on **VU0463841**, suggesting dual M1/M4 activity, underscores the importance of a comprehensive off-target screening strategy.

A typical off-target screening workflow involves testing the compound against a broad panel of receptors, ion channels, and enzymes.



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Figure 2: A workflow for off-target liability assessment.

Interpretation and Conclusion

The independent verification of **VU0463841**'s activity is a compelling case study in modern pharmacology. The initial, limited data from a patent application suggests a departure from the typical M1-selective PAM profile, with potent activity reported at both the M1 and M4 receptors. This dual M1/M4 modulation is an emerging therapeutic strategy, with the potential to address both the cognitive and psychotic symptoms of disorders like schizophrenia.

Your experimental findings will be crucial in confirming this dual activity. The calcium mobilization assay will reveal the functional nature of **VU0463841**'s interaction with both M1 and M4 receptors – is it a PAM, an agonist, or an ago-PAM at each? The radioligand binding assays will provide a comprehensive selectivity profile across all five muscarinic subtypes, which is currently lacking.

By comparing your data for **VU0463841** with the well-established profiles of BQCA and VU0453595, you will be able to definitively classify its pharmacological action. This rigorous, comparative approach is essential for building a robust understanding of this novel compound and its potential therapeutic applications. The data you generate will not only validate (or refute) the initial findings but will also provide invaluable insights for the broader field of muscarinic receptor modulation.

References

- Jones, C. K., Brady, A. E., Davis, A. A., Xiang, Z., Bubser, M., Tantawy, M. N., ... & Conn, P. J. (2008). Novel selective allosteric activator of the M1 muscarinic acetylcholine receptor regulates working memory, attention, and amyloid- β processing. *Journal of Neuroscience*, 28(40), 10422-10433.
- Shirey, J. K., Brady, A. E., Jones, P. J., Davis, A. A., Marlo, J. E., Wess, J., ... & Conn, P. J. (2009). A selective allosteric potentiator of the M1 muscarinic acetylcholine receptor increases activity of medial prefrontal cortical neurons and restores impairments in reversal learning. *Journal of Neuroscience*, 29(45), 14271-14286.
- Conn, P. J., Christopoulos, A., & Lindsley, C. W. (2009). Allosteric modulators of GPCRs: a novel approach for the treatment of CNS disorders. *Nature reviews Drug discovery*, 8(1), 41-54.
- Lindsley, C. W., & Conn, P. J. (2013). Positive allosteric modulators of the M1 muscarinic acetylcholine receptor. In *The M1 Muscarinic Receptor* (pp. 1-22). Springer, New York, NY.
- Ma, L., Seager, M. A., Wittmann, M., Jacobson, M., Bickel, D., Burno, M., ... & Sur, C. (2009). Selective activation of the M1 muscarinic acetylcholine receptor achieved by allosteric

- potentiation. Proceedings of the National Academy of Sciences, 106(37), 15950-15955.
- Rook, J. M., Lindsley, C. W., & Conn, P. J. (2013). M1 and M4 muscarinic receptor allosteric modulators: a new approach for the treatment of schizophrenia. Current topics in medicinal chemistry, 13(2), 223-234.
 - Uslaner, J. M., et al. (2013). M1-positive allosteric modulators lacking agonist activity provide the optimal profile for enhancing cognition. Neuropharmacology, 64, 119-128.[3]
 - Wood, M. R., et al. (2015). A novel M1 PAM VU0486846 exerts efficacy in cognition models without displaying agonist activity or cholinergic toxicity. ACS chemical neuroscience, 6(8), 1349-1361.
 - Rook, J. M., et al. (2015). Biased M1 receptor–positive allosteric modulators reveal role of phospholipase D in M1-dependent rodent cortical plasticity. Proceedings of the National Academy of Sciences, 112(45), 13996-14001.[2]
 - Shirey, J. K., et al. (2009). A selective allosteric potentiator of the M1 muscarinic acetylcholine receptor increases activity of medial prefrontal cortical neurons and restores impairments in reversal learning. Journal of Neuroscience, 29(45), 14271-14286.[1]
 - Lindsley, C. W., et al. (2010). Discovery and development of a highly selective M1 Positive Allosteric Modulator (PAM). Probe Reports from the NIH Molecular Libraries Program.
 - Wood, M. R., et al. (2018). Discovery of VU0467319: an M1 Positive Allosteric Modulator Candidate That Advanced into Clinical Trials. ACS Chemical Neuroscience, 9(12), 2886-2900.[5]
 - Melancon, B. J., et al. (2013). Substituted Benzylspiroindolin-2-one Analogues as Positive Allosteric Modulators of the Muscarinic Acetylcholine Receptor M1. ACS Medicinal Chemistry Letters, 4(9), 839-844.
 - Puri, V., et al. (2015). The selective positive allosteric M1 muscarinic receptor modulator PQCA attenuates learning and memory deficits in the Tg2576 Alzheimer's disease mouse model. Behavioural brain research, 287, 96-99.
 - Davoren, J. E., et al. (2016). Discovery of VU0467319: an M1 Positive Allosteric Modulator Candidate That Advanced into Clinical Trials. ACS chemical neuroscience, 7(12), 1705-1718. [4]

- Patil, S. A., et al. (2017). Diverse Effects on M1 Signaling and Adverse Effect Liability within a Series of M1 Ago-PAMs. ACS chemical neuroscience, 8(4), 866-883.
- Noetzel, M. J., et al. (2018). A Novel M1 PAM VU0486846 Exerts Efficacy in Cognition Models without Displaying Agonist Activity or Cholinergic Toxicity. ACS chemical neuroscience, 9(8), 2218-2224.
- Digby, G. J., et al. (2012). A Novel M1 PAM VU0486846 Exerts Efficacy in Cognition Models without Displaying Agonist Activity or Cholinergic Toxicity. ACS chemical neuroscience, 3(11), 885-897.
- Lebois, E. P., et al. (2019). Biased M1 positive allosteric modulators reveal novel role of phospholipase D in M1-dependent rodent cortical plasticity. bioRxiv, 806874.
- Wess, J., Eglen, R. M., & Gautam, D. (2007). Muscarinic acetylcholine receptors: mutant mice provide new insights for drug development. Nature reviews Drug discovery, 6(9), 721-733.
- Felder, C. C., et al. (2000). Therapeutic opportunities for muscarinic receptors in the central nervous system. Journal of medicinal chemistry, 43(23), 4333-4353.
- Langmead, C. J., & Christopoulos, A. (2013). Allosteric agonists of G protein-coupled receptors. Current opinion in pharmacology, 13(4), 629-636.

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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. No unexpected CRISPR-Cas9 off-target activity revealed by trio sequencing of gene-edited mice - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [3. communities.springernature.com \[communities.springernature.com\]](https://www.communities.springernature.com)
- [4. Positive allosteric modulation of M1 and M4 muscarinic receptors as potential therapeutic treatments for schizophrenia - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [5. Characterization of initial microfracture defects in human condyles - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
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